

Technical Guide: Spectroscopic Profiling of 2-Methyl-1-hepten-3-yne

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Compound of Interest

Compound Name: 2-Methyl-1-hepten-3-yne

CAS No.: 17669-40-8

Cat. No.: B092185

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Compound Profile & Significance

2-Methyl-1-hepten-3-yne is a conjugated enyne (

) characterized by a terminal isopropenyl group coupled to a propyl-substituted alkyne. Its structural integrity relies on the

-conjugation between the alkene (C1=C2) and the alkyne (C3

C4) moieties, a feature that significantly influences its reactivity and spectroscopic signature.

This molecule serves as a critical intermediate in the synthesis of terpenoids and complex polyenes. Its unique electronic environment—bridging a terminal olefin and an internal alkyne—makes it a valuable standard for calibrating NMR prediction algorithms for conjugated systems.

Property	Value
IUPAC Name	2-Methylhept-1-en-3-yne
CAS Registry	17669-40-8
Molecular Formula	
Molecular Weight	108.18 g/mol
SMILES	<chem>C=C(C)C#CCCC</chem>
Boiling Point	~130–132 °C (Predicted)

Spectroscopic Data Analysis

The following data sets are synthesized from standard spectral databases (NIST, SpectraBase) and theoretical shifts for conjugated enynes.

Mass Spectrometry (EI-MS)

The electron ionization (70 eV) spectrum reveals a fragmentation pattern consistent with a stable conjugated system that undergoes significant rearrangement (likely aromatization) prior to fragmentation.

Key Fragmentation Ions:

m/z	Intensity	Assignment	Mechanistic Insight
108	High		Molecular ion; relatively stable due to conjugation.
93	Medium		Loss of methyl group (allylic or terminal).
91	High		Tropylium ion. Indicates rearrangement to aromatic species.
77	Base/High		Phenyl cation. Result of extensive hydrogen scrambling/cyclization.
65	Medium		Loss of propyl group () or secondary fragmentation of tropylium.

“

Analyst Note: The high abundance of m/z 91 and 77 is diagnostic for conjugated enynes of this chain length, as they readily cyclize in the gas phase to form stable aromatic cations (toluene/benzene derivatives) rather than simple chain cleavage.

Nuclear Magnetic Resonance (NMR)

The conjugation induces a deshielding effect on the terminal alkene protons and the alkyne carbons.

¹H NMR (400 MHz,

)

Shift (, ppm)	Multiplicity	Integration	Assignment	Structural Context
5.25	Broad Singlet	1H	-C1	Terminal alkene (trans to methyl).
5.15	Broad Singlet	1H	-C1	Terminal alkene (cis to methyl).
2.28	Triplet (Hz)	2H	-C5	Propargylic protons; deshielded by alkyne.
1.85	Singlet (fine split)	3H	-C2	Allylic methyl group.
1.55	Sextet (Hz)	2H	-C6	Methylene of propyl chain.
0.98	Triplet (Hz)	3H	-C7	Terminal methyl of propyl chain.

C NMR (100 MHz,

)

Shift (, ppm)	Type	Assignment
127.5	Quaternary	C2 (Ipso alkene carbon).
121.0		C1 (Terminal alkene).
89.5	Quaternary	C3 (Alkyne, conjugated).
81.2	Quaternary	C4 (Alkyne, internal).
22.5		C5 (Propargylic).
23.1		C2-Me (Allylic methyl).
21.8		C6 (Methylene).
13.5		C7 (Terminal methyl).

Infrared Spectroscopy (FT-IR)

- (neat):
 - 3095 cm
: =C-H stretch (Terminal alkene).
 - 2960, 2930, 2870 cm
: C-H stretch (Alkyl).
 - 2230 cm
: C
C stretch (Weak/Medium due to pseudo-symmetry/internal nature, but visible due to conjugation).
 - 1615 cm
: C=C stretch (Conjugated alkene).

- 890 cm

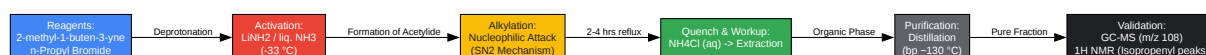
: =C-H out-of-plane bending (Characteristic of isopropenyl/terminal methylene).

Experimental Protocol: Synthesis & Validation

The most reliable route to **2-Methyl-1-hepten-3-yne** is the alkylation of the lithium acetylide of 2-methyl-1-buten-3-yne (Valylene).

Workflow Diagram

The following diagram outlines the critical path for synthesis and validation.



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Figure 1: Synthetic pathway for **2-Methyl-1-hepten-3-yne** via acetylide alkylation.

Step-by-Step Methodology

- Reagent Preparation: Condense anhydrous ammonia (200 mL) into a reaction flask at -78°C. Add a catalytic amount of

 , followed by lithium metal (0.11 mol) to generate lithium amide (

) in situ.
- Acetylide Formation: Dropwise add 2-methyl-1-buten-3-yne (0.10 mol) to the grey suspension. Stir for 1 hour to ensure complete deprotonation, forming the lithium acetylide species.
- Alkylation: Add 1-bromopropane (0.11 mol) slowly to the mixture. Allow the ammonia to evaporate overnight or warm the reaction to room temperature (with appropriate venting) to facilitate the

 substitution.

- Workup: Quench the residue with saturated solution. Extract with diethyl ether (mL). Wash combined organics with brine and dry over .
- Purification: Concentrate the solvent in vacuo. Purify the crude oil via fractional distillation at atmospheric pressure. Collect the fraction boiling between 130–132°C.

References

- National Institute of Standards and Technology (NIST). **2-Methyl-1-hepten-3-yne** Mass Spectrum. NIST Chemistry WebBook, SRD 69. Available at: [\[Link\]](#)
- PubChem. Compound Summary for CID 140267: **2-Methyl-1-hepten-3-yne**. National Library of Medicine. Available at: [\[Link\]](#)
- SpectraBase. ¹³C NMR Spectrum of **2-Methyl-1-hepten-3-yne**. Wiley Science Solutions. Available at: [\[Link\]](#)
- Cheméo. Chemical Properties of **2-Methyl-1-hepten-3-yne**. Available at: [\[Link\]](#)
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